

In-depth Technical Guide: 4,6-Dichloropyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 4,6-Dichloropyrimidine-5-carbaldehyde

Cat. No.: B460487

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4,6-Dichloropyrimidine-5-carbaldehyde is a crucial intermediate in the synthesis of a variety of pharmaceutical compounds, particularly pyrimidine derivatives which are central to numerous drug discovery programs. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications. Despite extensive searches of chemical databases and scientific literature, a complete, publicly available crystal structure determination for **4,6-Dichloropyrimidine-5-carbaldehyde** could not be located.

Consequently, this document presents a detailed synthesis protocol and known physicochemical properties. Furthermore, a generalized experimental workflow for single-crystal X-ray diffraction is provided as a methodological template for researchers who may crystallize this compound in the future.

Introduction

Pyrimidine scaffolds are of significant interest in medicinal chemistry due to their presence in a wide range of biologically active molecules, including anticancer, anti-inflammatory, and antimicrobial agents. **4,6-Dichloropyrimidine-5-carbaldehyde** serves as a versatile building block for the synthesis of substituted pyrimidines, owing to its reactive chloro and aldehyde functional groups. A detailed understanding of its three-dimensional structure is critical for designing novel derivatives with specific biological targets. While the definitive crystal structure

is not available, this guide consolidates the existing knowledge to support ongoing research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **4,6-Dichloropyrimidine-5-carbaldehyde** is presented in Table 1. This data is compiled from various chemical supplier databases and public chemical information resources.

Property	Value	Source
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O	PubChem[1]
Molecular Weight	176.99 g/mol	PubChem[1]
CAS Number	5305-40-8	PubChem[1]
Appearance	Pale-yellow to off-white solid	Rlavia Technology Co., Ltd.
Melting Point	66-71 °C	Sigma-Aldrich
Boiling Point	92-93 °C at 0.05 Torr	ChemicalBook
Solubility	Soluble in 95% ethanol (50 mg/mL)	Sigma-Aldrich

Synthesis of 4,6-Dichloropyrimidine-5-carbaldehyde

The synthesis of **4,6-Dichloropyrimidine-5-carbaldehyde** is typically achieved through the Vilsmeier-Haack reaction, starting from 4,6-dihydroxypyrimidine.

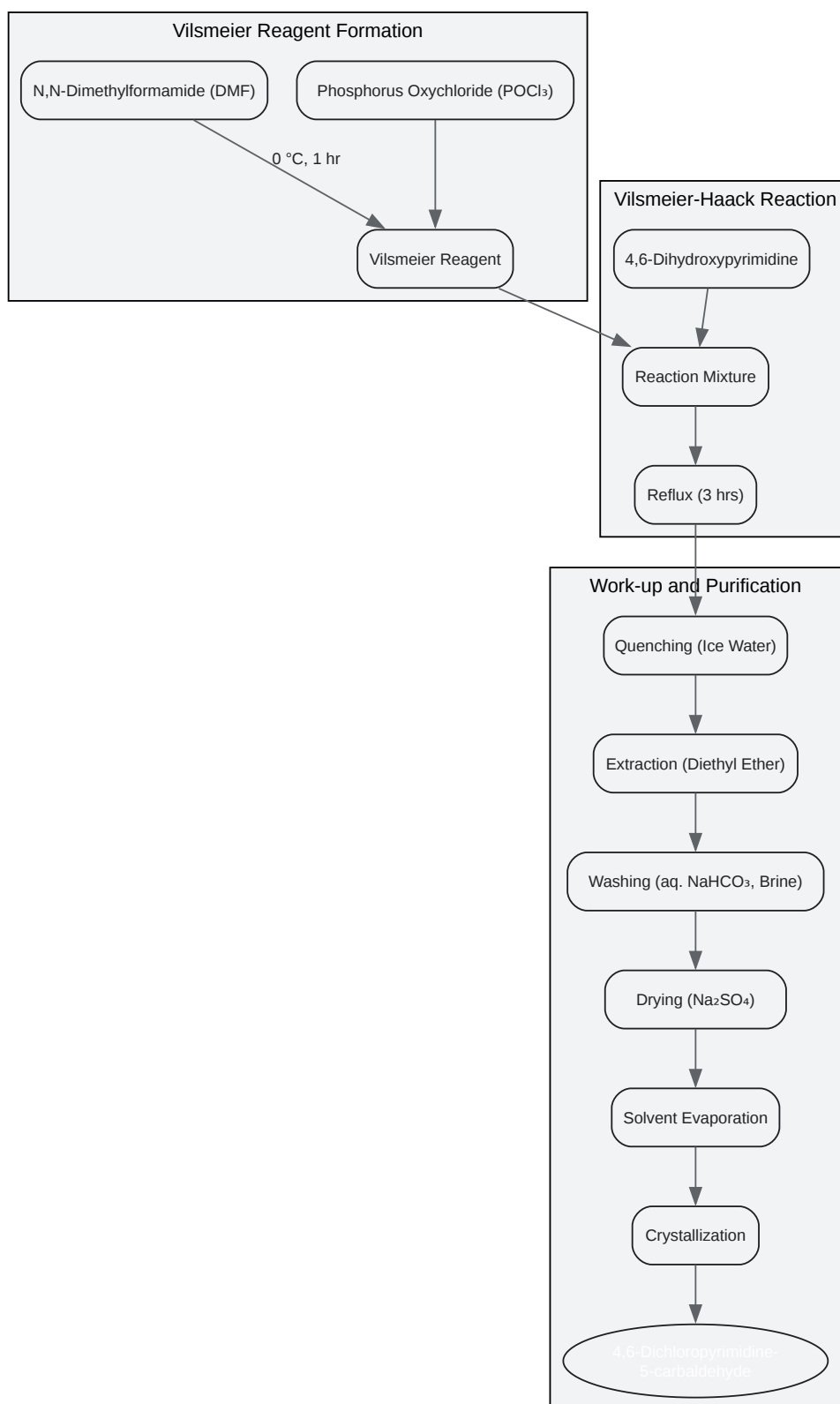
Experimental Protocol

A general procedure for the synthesis is as follows:

- To a stirred solution of N,N-dimethylformamide (DMF, 64 mL), phosphorus oxychloride (POCl₃, 200 mL) is added dropwise at 0 °C. The mixture is stirred for 1 hour at this temperature.

- 4,6-dihydroxypyrimidine (50.0 g, 446 mmol) is then added portion-wise to the reaction mixture.
- The resulting suspension is stirred for 30 minutes at room temperature and then heated to reflux for 3 hours.
- After the reaction is complete, the excess POCl₃ is removed by distillation under reduced pressure.
- The residue is carefully poured into ice water.
- The aqueous layer is extracted multiple times with diethyl ether.
- The combined organic extracts are washed with saturated aqueous sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous sodium sulfate and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by crystallization from an ethyl acetate-petroleum ether mixture to afford **4,6-Dichloropyrimidine-5-carbaldehyde** as a solid.

Synthesis Workflow Diagram



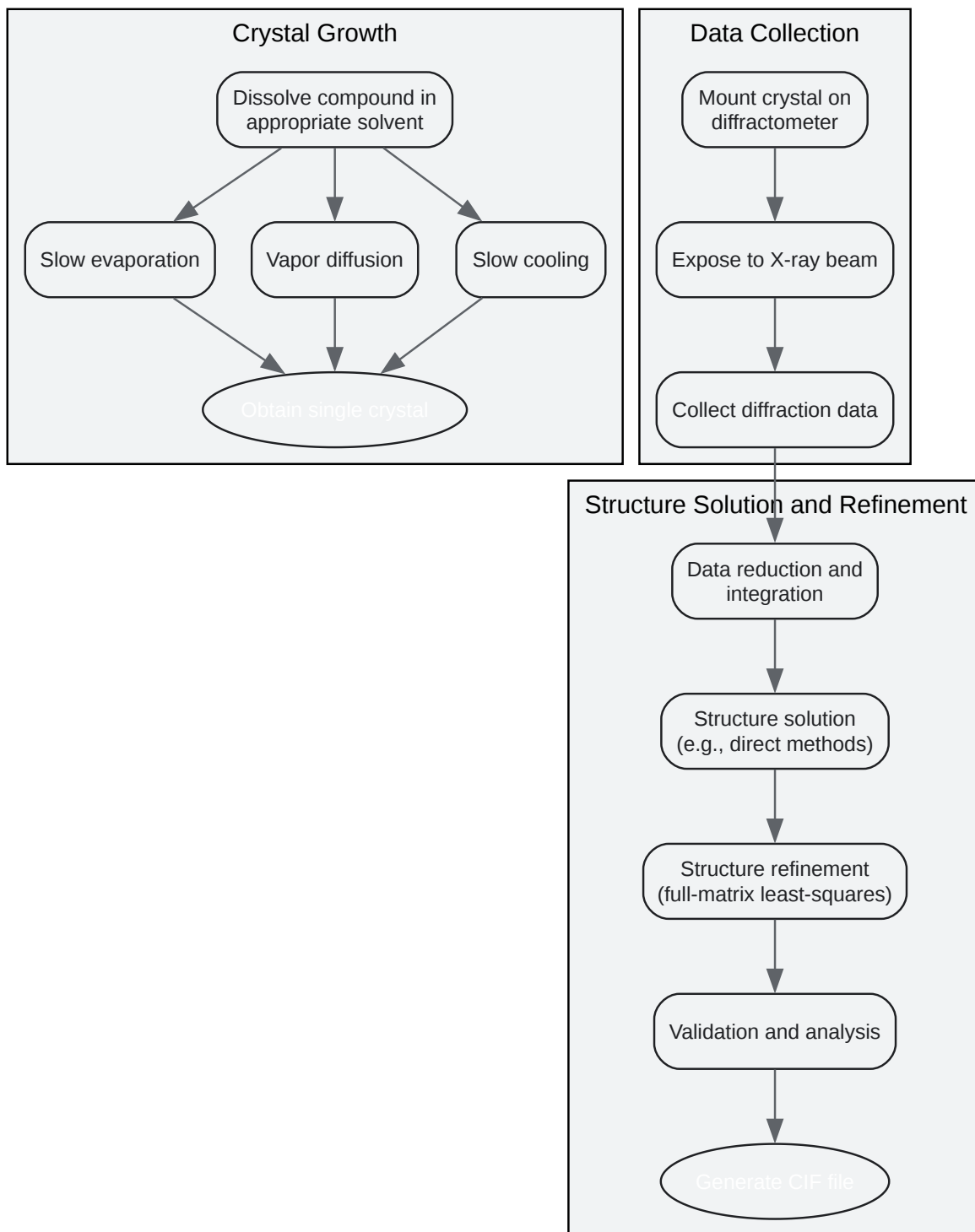
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Caption: Synthesis workflow for **4,6-Dichloropyrimidine-5-carbaldehyde**.

Hypothetical Crystal Structure Determination Workflow

As no published crystal structure exists, this section outlines a standard workflow for the determination of the crystal structure of a small organic molecule like **4,6-Dichloropyrimidine-5-carbaldehyde** using single-crystal X-ray diffraction.

Experimental Workflow



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Caption: Hypothetical workflow for single-crystal X-ray diffraction.

Applications in Drug Discovery

4,6-Dichloropyrimidine-5-carbaldehyde is a valuable precursor for the synthesis of various heterocyclic compounds with potential biological activities. The two chlorine atoms can be sequentially or simultaneously substituted by various nucleophiles, and the aldehyde group can undergo a range of chemical transformations, allowing for the generation of diverse molecular libraries for high-throughput screening.

Conclusion

While the definitive crystal structure of **4,6-Dichloropyrimidine-5-carbaldehyde** remains to be determined, this technical guide provides a solid foundation of its known properties, synthesis, and potential for future research. The elucidation of its crystal structure would be a valuable contribution to the field, enabling more precise structure-based drug design and a deeper understanding of its chemical reactivity. Researchers are encouraged to pursue the crystallization and structural analysis of this important synthetic intermediate.

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References

- 1. Structure-Activity Relationships of Pyrimidine Derivatives and their Biological Activity - A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
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